

preparing Pitstop 2 stock solution and working dilutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Pitstop 2**

Cat. No.: **B15568318**

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Application Notes and Protocols: Pitstop 2

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pitstop 2 is a cell-permeable inhibitor of clathrin-mediated endocytosis (CME).^[1] It functions by targeting the terminal domain of the clathrin heavy chain, thereby blocking the interaction with adaptor proteins necessary for the formation of clathrin-coated pits.^{[1][2]} While it is a widely used tool to study CME, it is important to note that several studies have reported non-specific effects and inhibition of clathrin-independent endocytosis (CIE) as well.^{[3][4][5][6]} Therefore, careful experimental design and interpretation of results are crucial. These application notes provide detailed protocols for the preparation of **Pitstop 2** stock solutions and working dilutions for use in cell-based assays.

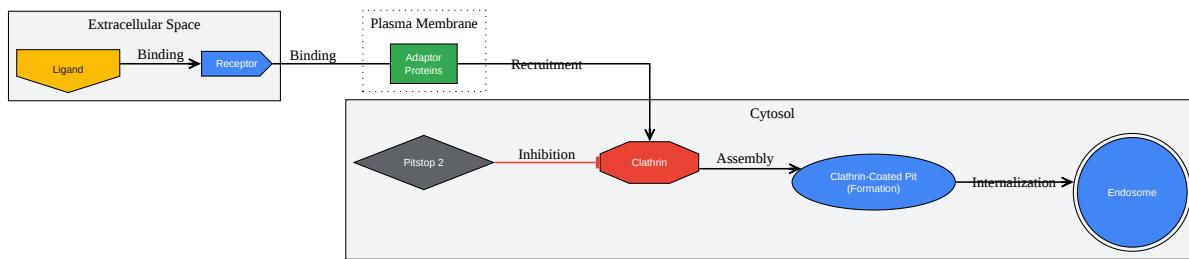
Quantitative Data Summary

For ease of reference, the key quantitative data for **Pitstop 2** are summarized in the table below.

| Property | Value | Source |
|-----------------------------------|--|--------|
| Molecular Weight | 473.36 g/mol | [3][7] |
| Purity | ≥98% (HPLC) | [7] |
| Form | Powder | [7] |
| Color | White to light brown | [7] |
| Solubility | Soluble in DMSO (e.g., 20 mg/mL or 95 mg/mL) | [3][7] |
| IC50 | ~12 µM for amphiphysin 1 association with clathrin terminal domain | [2] |
| Recommended Stock Solution | 30 mM in 100% DMSO | [2][8] |
| Recommended Working Concentration | 15-30 µM for cellular experiments | [2][5] |

Signaling Pathway Inhibition

Pitstop 2 is designed to inhibit clathrin-mediated endocytosis by preventing the recruitment of accessory proteins to the clathrin terminal domain, a critical step in the formation of clathrin-coated pits.



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Caption: Inhibition of Clathrin-Mediated Endocytosis by **Pitstop 2**.

Experimental Protocols

Materials

- **Pitstop 2** powder
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips
- Serum-free cell culture medium (e.g., DMEM with 10 mM HEPES, pH 7.4)[2]
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol 1: Preparation of 30 mM Pitstop 2 Stock Solution

This protocol details the preparation of a 30 mM stock solution in DMSO, which is a commonly recommended concentration.[\[2\]](#)

- Calculate the required mass of **Pitstop 2**:
 - Molecular Weight (MW) of **Pitstop 2** = 473.36 g/mol .
 - To prepare 1 mL of a 30 mM solution, you will need:
 - Mass (g) = 30 mmol/L * 1 L/1000 mL * 1 mL * 473.36 g/mol = 0.0142 g = 14.2 mg.
 - Accurately weigh out 14.2 mg of **Pitstop 2** powder.
- Dissolution in DMSO:
 - Aseptically add the weighed **Pitstop 2** powder to a sterile microcentrifuge tube.
 - Add 1 mL of fresh, sterile 100% DMSO to the tube.[\[2\]](#) It is crucial to use anhydrous DMSO as moisture can reduce solubility.[\[3\]](#)
 - Vortex the solution thoroughly to ensure the compound is completely dissolved.[\[2\]](#) The solution should be clear.
- Storage of Stock Solution:
 - The stock solution is stable at room temperature for approximately 4-6 hours.[\[2\]](#)
 - For long-term storage, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[2\]](#)
 - Store the aliquots at -20°C for up to 1 month or at -80°C for up to 1 year.[\[1\]](#)[\[3\]](#)[\[7\]](#) Protect from light.[\[1\]](#)

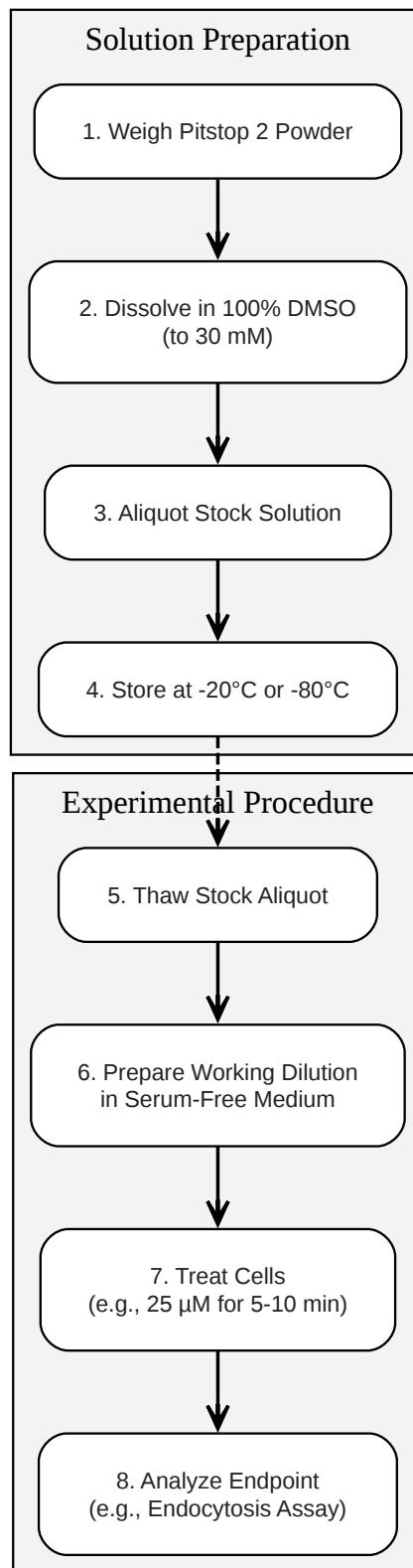
Protocol 2: Preparation of Working Dilutions

This protocol describes how to dilute the 30 mM stock solution to a final working concentration for cell-based experiments. A typical working concentration is 25 μ M.[2]

- Pre-warm Culture Medium:
 - Pre-warm the required volume of serum-free cell culture medium to 37°C. **Pitstop 2** is amphiphilic and can be sequestered by serum albumins, so serum-free conditions are recommended.[2]
- Serial Dilution:
 - It is recommended to perform a serial dilution from the stock solution. Direct dilution of the highly concentrated DMSO stock into aqueous media can cause precipitation.[2]
 - Example for a final concentration of 25 μ M in 1 mL of medium:
 - Prepare an intermediate dilution by adding 1 μ L of the 30 mM stock solution to 299 μ L of serum-free medium. This results in a 100 μ M intermediate solution.
 - Add 250 μ L of the 100 μ M intermediate solution to 750 μ L of pre-warmed serum-free medium to achieve a final concentration of 25 μ M.
 - The final concentration of DMSO in the working solution should generally be between 0.3% and 1% to prevent precipitation of the compound.[2]
- Application to Cells:
 - Remove the existing media from cells grown to 80-90% confluence.[2]
 - Add the prepared working solution of **Pitstop 2** to the cells.
 - Incubate for the desired time, typically 5-10 minutes at 37°C, is sufficient to block CME.[2] Longer incubation times (e.g., greater than 30 minutes) are not recommended as they may lead to non-specific effects.[2]

Experimental Workflow

The following diagram outlines the general workflow for preparing and using **Pitstop 2** in a typical cell-based experiment.



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Caption: Workflow for **Pitstop 2** Stock and Working Solution Preparation.

Important Considerations

- Specificity: As mentioned, **Pitstop 2** can have off-target effects and inhibit clathrin-independent endocytic pathways.^{[3][5]} It is advisable to include appropriate controls in your experiments, such as a negative control compound if available, or to use complementary methods like siRNA-mediated knockdown of clathrin to confirm findings.
- Cell Type Variability: The optimal working concentration and incubation time may vary between different cell lines.^[2] It is recommended to perform a dose-response and time-course experiment to determine the optimal conditions for your specific cell type. Primary cells may be more sensitive to the compound.^[2]
- Reversibility: The effects of **Pitstop 2** on endocytosis are reversible. Washing out the compound and incubating cells in fresh, serum-containing medium for 45-60 minutes can restore CME.^[2] This can serve as an important control experiment.
- Safety: Handle **Pitstop 2** and DMSO with appropriate safety precautions in a well-ventilated area, wearing gloves, a lab coat, and eye protection.^{[9][10]}

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- To cite this document: BenchChem. [preparing Pitstop 2 stock solution and working dilutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15568318#preparing-pitstop-2-stock-solution-and-working-dilutions]

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